

How to dissolve and prepare ITH15004 for experiments

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Compound of Interest		
Compound Name:	ITH15004	
Cat. No.:	B10821968	Get Quote

Application Notes and Protocols for ITH15004

For Researchers, Scientists, and Drug Development Professionals

Introduction

ITH15004 is a novel purine derivative that has been identified as a facilitator of exocytosis.[1][2] [3][4] This compound modulates mitochondrial calcium handling, leading to an enhancement of secretory processes in excitable cells.[1][2][3][4] These application notes provide detailed protocols for the dissolution and preparation of **ITH15004** for in vitro experiments, as well as an overview of its mechanism of action and relevant signaling pathways.

Data Presentation

Parameter	Value	Cell Type	Reference
Effective Concentration Range	1 - 10 μΜ	Bovine Chromaffin Cells	[3]
Optimal Concentration for Augmenting [Ca2+]c	1 and 3 μM	Bovine Chromaffin Cells	[3]
Effect on Ba2+ current (1 μM)	Mild blockade	Bovine Chromaffin Cells	[5]



Experimental Protocols Preparation of ITH15004 Stock Solution

This protocol describes the preparation of a concentrated stock solution of **ITH15004**, which can be further diluted to working concentrations for various cell-based assays.

Materials:

- ITH15004 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- · Pipettes and sterile filter tips

Procedure:

- Weighing the Compound: Carefully weigh out the desired amount of ITH15004 powder in a sterile microcentrifuge tube. Perform this step in a chemical fume hood, wearing appropriate personal protective equipment (PPE).
- Dissolution in DMSO: Add the appropriate volume of DMSO to the tube to achieve a highconcentration stock solution (e.g., 10 mM or 100 mM). The choice of concentration will depend on the solubility of the compound and the desired final concentrations for the experiments.
- Vortexing: Vortex the tube vigorously for 1-2 minutes, or until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Sterilization (Optional): If required for your specific application, the DMSO stock solution can be sterilized by filtering it through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.



Note: DMSO is a powerful solvent. Ensure that all materials and equipment that come into contact with it are compatible.

Preparation of Working Solutions

This protocol outlines the dilution of the **ITH15004** stock solution to the final working concentration in cell culture medium.

Materials:

- ITH15004 stock solution (from Protocol 1)
- Pre-warmed cell culture medium appropriate for your cell line
- Sterile tubes
- Pipettes and sterile filter tips

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the ITH15004 stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μM working solution from a 10 mM stock, you would perform a 1:1000 dilution.
- Mixing: Gently mix the working solution by pipetting up and down. Avoid vigorous vortexing, which can be detrimental to some media components.
- Application to Cells: The freshly prepared working solution of ITH15004 is now ready to be added to your cell cultures for the experiment.

Important Considerations:

 Vehicle Control: Always include a vehicle control in your experiments. This consists of the same concentration of DMSO (or the solvent used) in the cell culture medium without the compound. This is crucial to distinguish the effects of ITH15004 from any potential effects of the solvent.



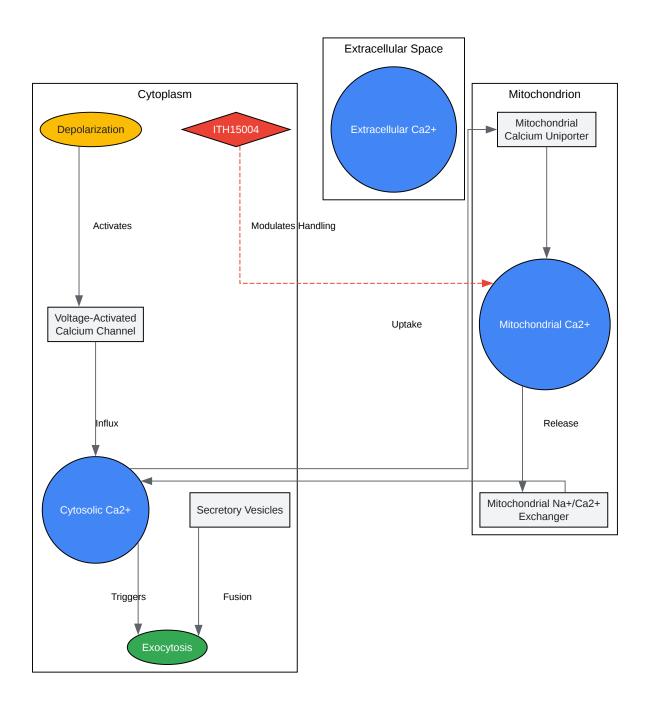
 Concentration Optimization: The optimal concentration of ITH15004 may vary depending on the cell type and the specific experimental conditions. It is recommended to perform a doseresponse experiment to determine the most effective and non-toxic concentration for your system.

Signaling Pathway of ITH15004

ITH15004 facilitates exocytosis by modulating mitochondrial calcium (Ca2+) homeostasis. The signaling pathway can be summarized as follows:

- Cellular Depolarization: Depolarization of the plasma membrane, for example by high potassium (K+), triggers the opening of voltage-activated calcium channels (VACCs).
- Calcium Influx: The opening of VACCs leads to an influx of extracellular Ca2+ into the cytoplasm, creating a high-Ca2+ microdomain near the plasma membrane.
- Mitochondrial Calcium Uptake: Mitochondria in close proximity to the VACCs take up a significant portion of this incoming Ca2+ through the mitochondrial calcium uniporter (MCU).
- ITH15004 Action: ITH15004 is proposed to act on mitochondria to enhance their ability to handle and circulate Ca2+. This leads to a sustained elevation of cytosolic Ca2+ concentration ([Ca2+]c) upon stimulation.
- Facilitation of Exocytosis: The elevated [Ca2+]c, potentiated by **ITH15004**'s effect on mitochondrial Ca2+ handling, enhances the fusion of secretory vesicles with the plasma membrane, thereby facilitating exocytosis and the release of neurotransmitters or hormones.





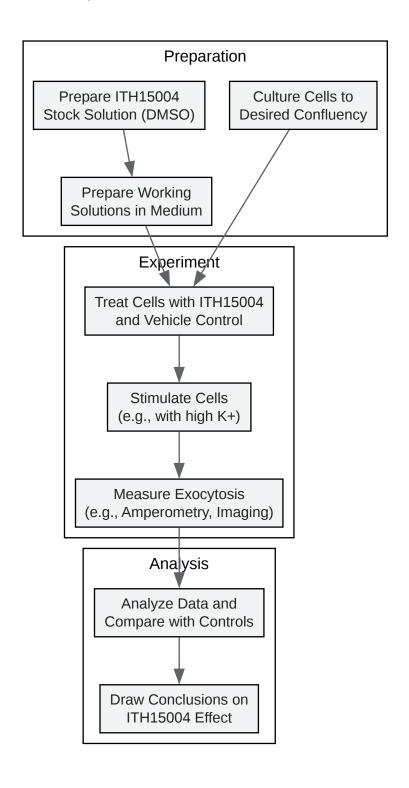
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Caption: Signaling pathway of ITH15004 in facilitating exocytosis.



Experimental Workflow

The following diagram illustrates a typical workflow for studying the effects of **ITH15004** on exocytosis in a cell-based assay.



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Caption: General workflow for ITH15004 experiments.

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